

Independent Validation of ACY-1083 Findings: A Comparative Guide for Researchers

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Compound of Interest

Compound Name: ACY-1083

Cat. No.: B15583906

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For researchers, scientists, and drug development professionals, this guide provides an objective comparison of the selective HDAC6 inhibitor **ACY-1083** with alternative compounds, supported by published preclinical and clinical data. All quantitative data is summarized in structured tables, and detailed experimental methodologies for key assays are provided. Visual diagrams of signaling pathways and experimental workflows are included to facilitate understanding.

Executive Summary

ACY-1083 is a potent and highly selective, brain-penetrant inhibitor of histone deacetylase 6 (HDAC6) with an IC₅₀ of 3 nM.^[1] It has demonstrated significant promise in preclinical models of chemotherapy-induced peripheral neuropathy (CIPN), a common and debilitating side effect of cancer treatment.^{[1][2][3]} Published findings indicate that **ACY-1083** can effectively prevent and reverse the painful symptoms of CIPN by restoring mitochondrial function and promoting nerve fiber regeneration.^{[2][4]} This guide compares the preclinical efficacy and mechanism of action of **ACY-1083** with another selective HDAC6 inhibitor, ricolinostat (ACY-1215), and other potential therapeutic agents for CIPN, such as metformin and pifithrin-μ. While **ACY-1083** remains a preclinical candidate, ricolinostat has advanced to clinical trials, and metformin has been investigated in multiple clinical studies for CIPN.^{[5][6][7]}

Comparative Analysis of Preclinical Efficacy

The following tables summarize the key preclinical findings for **ACY-1083** and its comparators in the context of chemotherapy-induced peripheral neuropathy.

Table 1: In Vitro Potency and Selectivity

Compound	Target	IC50	Selectivity	Key Findings
ACY-1083	HDAC6	3 nM	260-fold more selective for HDAC6 over other HDAC isoforms (HDAC1-9)[1]	Negligible inhibitory activity against other enzymes.
Ricolinostat (ACY-1215)	HDAC6	5 nM	>10-fold more selective for HDAC6 than Class I HDACs (HDAC1, 2, 3).[4]	Less selective than ACY-1083.
Metformin	AMPK activator	-	-	Activates AMP-activated protein kinase (AMPK). [8]
Pifithrin-μ	p53 inhibitor	-	-	Inhibits the accumulation of p53 in mitochondria.[9] [10]

Table 2: In Vivo Efficacy in Animal Models of Chemotherapy-Induced Peripheral Neuropathy

Compound	Animal Model	Chemotherapy Agent	Key Outcomes
ACY-1083	Mouse	Cisplatin	Reversed mechanical allodynia, spontaneous pain, and numbness.[2] Restored mitochondrial bioenergetics in the tibial nerve and dorsal root ganglia (DRG) neurons.[4]
ACY-1083	Rat	Paclitaxel	Reversed paclitaxel-induced mechanical allodynia.[4]
Ricolinostat (ACY-1215)	Mouse	Cisplatin	Reversed cisplatin-induced mechanical allodynia.[11]
Metformin	Mouse	Cisplatin, Paclitaxel	Prevented mechanical allodynia and sensory deficits. Prevented the reduction in intra-epidermal nerve fiber density.[12]
Pifithrin-μ	Mouse	Paclitaxel, Cisplatin	Prevented mechanical allodynia and secured mitochondrial integrity in peripheral sensory nerves.[9][10]

Clinical Trial Landscape

A search for clinical trials involving **ACY-1083** did not yield any results, suggesting it is currently a preclinical compound. In contrast, both ricolinostat and metformin have been evaluated in

clinical trials for CIPN.

- Ricolinostat (ACY-1215): Has been investigated in Phase 1 and 2 clinical trials for CIPN.[\[5\]](#)[\[6\]](#)[\[13\]](#)
- Metformin: Multiple randomized controlled trials have evaluated the efficacy of metformin in preventing and managing paclitaxel-induced peripheral neuropathy, with a meta-analysis showing a significant reduction in the risk and severity of neuropathy.[\[8\]](#)[\[14\]](#) One study also reported a significantly lower incidence of Grades 2 and 3 neuropathy in colorectal cancer patients receiving oxaliplatin.[\[8\]](#)
- Pifithrin- μ : No clinical trial data for CIPN was found.

Detailed Experimental Protocols

Assessment of Mechanical Allodynia (von Frey Test) in a Cisplatin Mouse Model

Objective: To measure the paw withdrawal threshold in response to a mechanical stimulus, indicating the level of pain sensitivity.

Methodology:

- Animal Model: Male C57BL/6J mice are typically used.
- Induction of CIPN: Mice receive two cycles of cisplatin administration (e.g., 2.3 mg/kg/day, intraperitoneally for 5 days, followed by a 5-day rest period).[\[15\]](#)
- Acclimatization: Before testing, mice are placed in individual chambers on an elevated wire mesh floor and allowed to acclimatize for at least 30-60 minutes.
- Stimulation: Calibrated von Frey filaments of increasing stiffness are applied to the plantar surface of the hind paw. The filament is pressed until it bends, and the pressure is held for 3-5 seconds.
- Response: A positive response is recorded as a sharp withdrawal, flinching, or licking of the paw.

- **Threshold Determination:** The 50% paw withdrawal threshold is calculated using the up-down method.

Mitochondrial Bioenergetics Assay in Dorsal Root Ganglion (DRG) Neurons

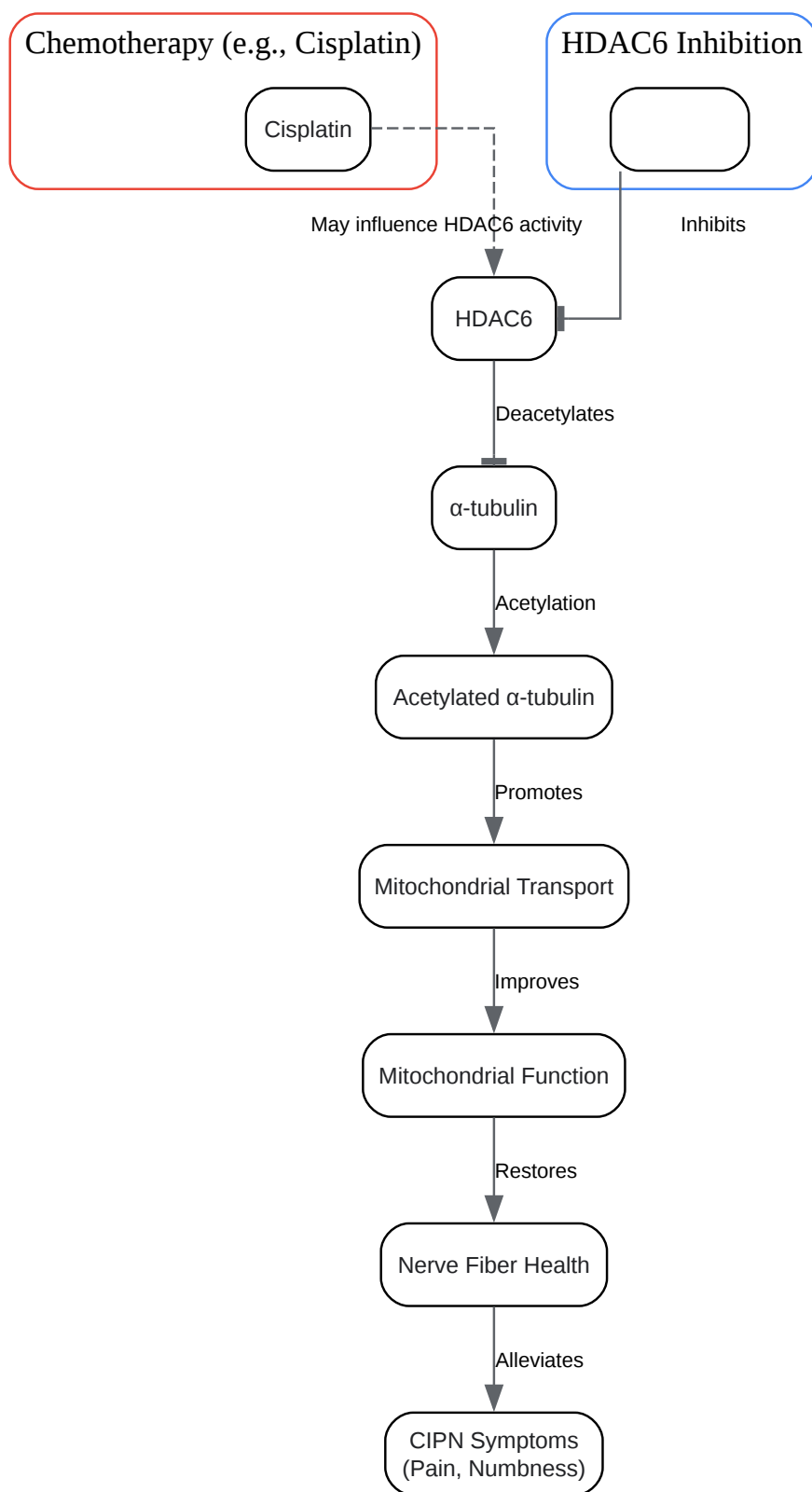
Objective: To assess the effect of **ACY-1083** on mitochondrial respiration in sensory neurons.

Methodology:

- **Cell Culture:** DRG neurons are isolated from mice and cultured.
- **Treatment:** Cultured DRG neurons are treated with cisplatin to induce mitochondrial dysfunction, followed by treatment with **ACY-1083** or a vehicle control.
- **Seahorse XF Analyzer:** An Agilent Seahorse XF Analyzer is used to measure the oxygen consumption rate (OCR) and extracellular acidification rate (ECAR) in real-time.
- **Mitochondrial Stress Test:** A sequential injection of mitochondrial inhibitors is performed to assess key parameters of mitochondrial function:
 - **Oligomycin:** Inhibits ATP synthase to measure ATP-linked respiration.
 - **FCCP (carbonyl cyanide-4-(trifluoromethoxy)phenylhydrazone):** An uncoupling agent that collapses the mitochondrial membrane potential and induces maximal respiration.
 - **Rotenone/Antimycin A:** Complex I and III inhibitors, respectively, to shut down mitochondrial respiration and measure non-mitochondrial oxygen consumption.
- **Data Analysis:** The changes in OCR are used to calculate basal respiration, ATP production, proton leak, maximal respiration, and spare respiratory capacity.^[4]

Visualizing the Science: Diagrams and Workflows

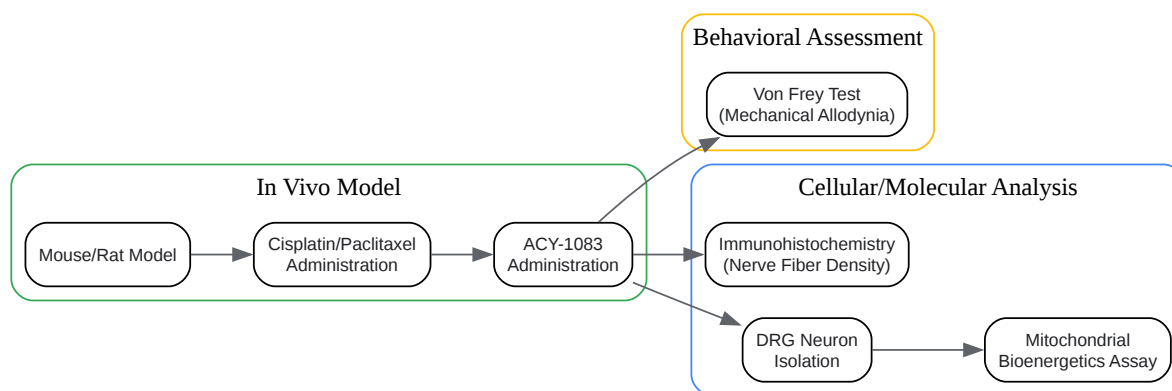
Mechanism of Action of ACY-1083 in CIPN



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Caption: Proposed mechanism of **ACY-1083** in alleviating CIPN.

Experimental Workflow for Preclinical Evaluation of ACY-1083



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Caption: Workflow for preclinical assessment of **ACY-1083** in CIPN.

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